

Spectroscopic Characterization of 5-chloro-3-iodo-1H-indazole: A Technical Guide

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Compound of Interest

Compound Name: 5-chloro-3-iodo-1H-indazole

Cat. No.: B1370921

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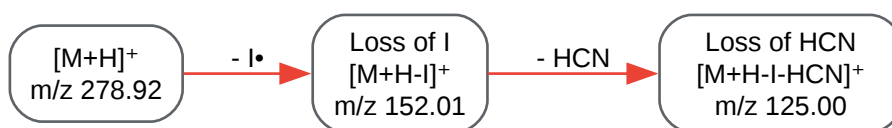
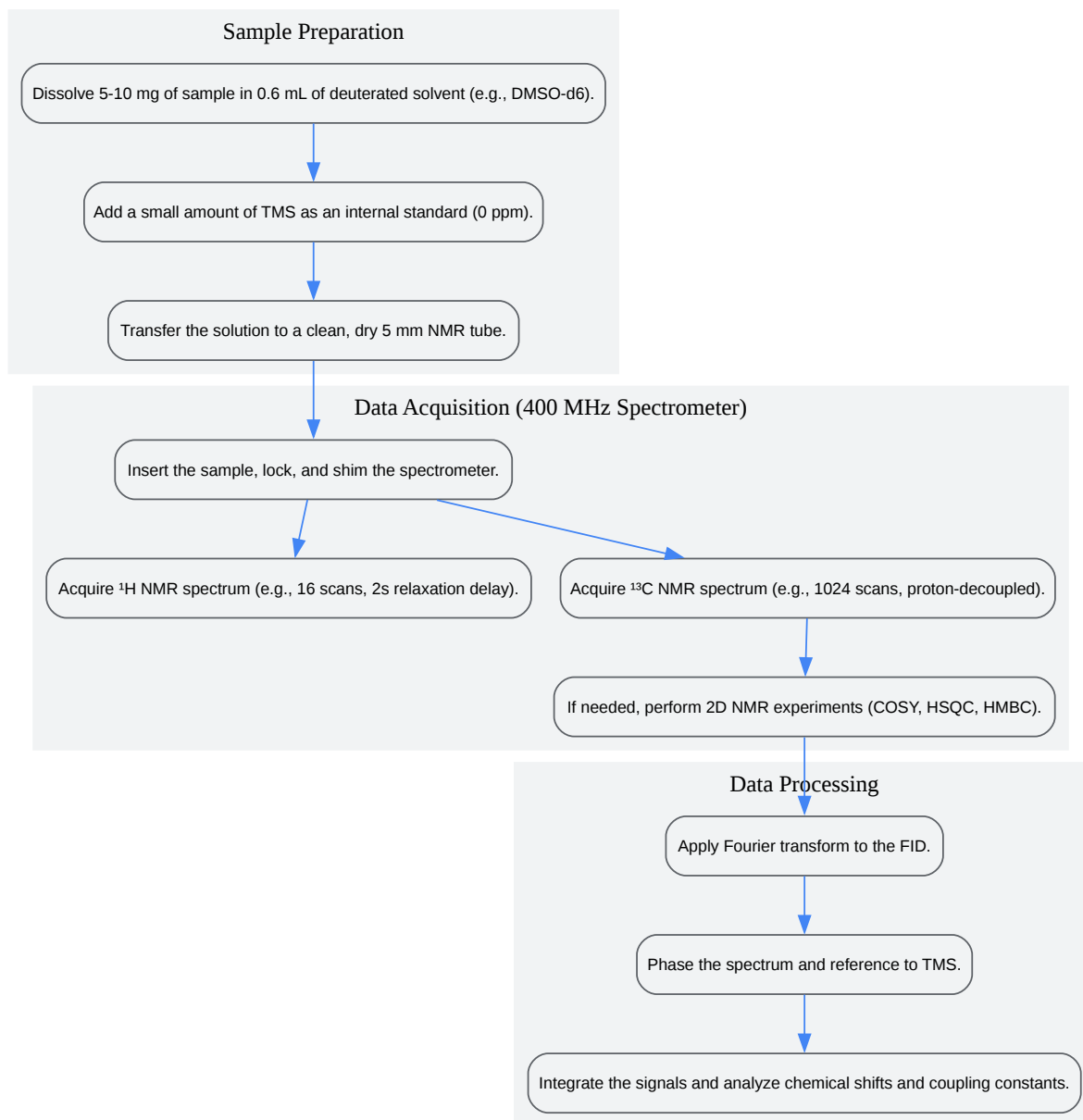
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the expected spectral data for the heterocyclic compound **5-chloro-3-iodo-1H-indazole** (CAS Number: 351456-45-6). While complete, publicly available experimental spectra for this specific molecule are not readily accessible, this document, authored from the perspective of a Senior Application Scientist, offers a detailed prediction and interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. These predictions are grounded in the fundamental principles of spectroscopy and supported by data from closely related indazole analogs found in the scientific literature.

The indazole core is a significant scaffold in medicinal chemistry, and a thorough understanding of its spectroscopic properties is crucial for unambiguous structure elucidation and the development of new chemical entities.^[1] This guide is designed to be a practical resource for researchers working with this and similar molecules.

Molecular Structure and Numbering

The foundational step in spectral analysis is a clear understanding of the molecule's structure and the conventional numbering of its atoms.



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References

- 1. coming.com [coming.com]
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